

Application Notes and Protocols for 1-(6-Bromonaphthalen-2-yl)ethanone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(6-Bromonaphthalen-2-yl)ethanone

Cat. No.: B074744

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For Researchers, Scientists, and Drug Development Professionals

These notes provide detailed safety and handling procedures for **1-(6-Bromonaphthalen-2-yl)ethanone** (CAS No: 1590-25-6). Adherence to these guidelines is crucial for ensuring personal safety and maintaining a secure laboratory environment. This compound is intended for research and further manufacturing use only and should not be used for direct human application.^[1]

Section 1: Chemical and Physical Properties

1-(6-Bromonaphthalen-2-yl)ethanone is a solid, off-white to beige powder.^[2] A comprehensive summary of its key physical and chemical properties is provided below.

Property	Value	Source(s)
CAS Number	1590-25-6	[1]
Molecular Formula	C ₁₂ H ₉ BrO	[1][3]
Molecular Weight	249.10 g/mol	[1][3]
IUPAC Name	1-(6-bromonaphthalen-2-yl)ethanone	[3]
Synonyms	2-Acetyl-6-bromonaphthalene, 1-(6-bromo-2-naphthyl)ethanone	[3]
Physical Form	Solid	
Purity	≥97%	[1][4]
Storage Temperature	Room Temperature / Ambient Storage	[1]
InChI Key	UZDOTHVVSQOCJO-UHFFFAOYSA-N	[3]

Section 2: Hazard Identification and Safety Information

This compound is classified as hazardous. The GHS classification and associated precautionary statements are summarized below.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statements
Acute Toxicity, Oral (Category 4)	GHS07 (Exclamation Mark)[1][5]	Warning[1]	H302: Harmful if swallowed.[1]
Skin Irritation (Category 2)	GHS07 (Exclamation Mark)[1][5]	Warning[1]	H315: Causes skin irritation.[1]
Eye Irritation (Category 2A)	GHS07 (Exclamation Mark)[1][5]	Warning[1]	H319: Causes serious eye irritation.[1]
Specific target organ toxicity — Single exposure (Category 3), Respiratory system	GHS07 (Exclamation Mark)[1][5]	Warning[1]	H335: May cause respiratory irritation.[1]

Precautionary Statements:[6]

- Prevention: P261, P264, P270, P271, P280
- Response: P301+P317, P302+P352, P304+P340, P305+P351+P338, P332+P313, P337+P313, P362+P364
- Storage: P403+P233, P405
- Disposal: P501

Section 3: Experimental Protocols - Safe Handling and Use

Due to its hazardous nature, all handling of **1-(6-Bromonaphthalen-2-yl)ethanone** must be conducted with appropriate engineering controls and personal protective equipment.

3.1 Engineering Controls

- Work must be performed in a certified chemical fume hood to avoid inhalation of dust and vapors.[7][8]

- Ensure adequate ventilation in the work area.[\[9\]](#)
- An emergency eyewash station and a safety shower must be readily accessible in the immediate work area.[\[7\]](#)[\[9\]](#)

3.2 Personal Protective Equipment (PPE)

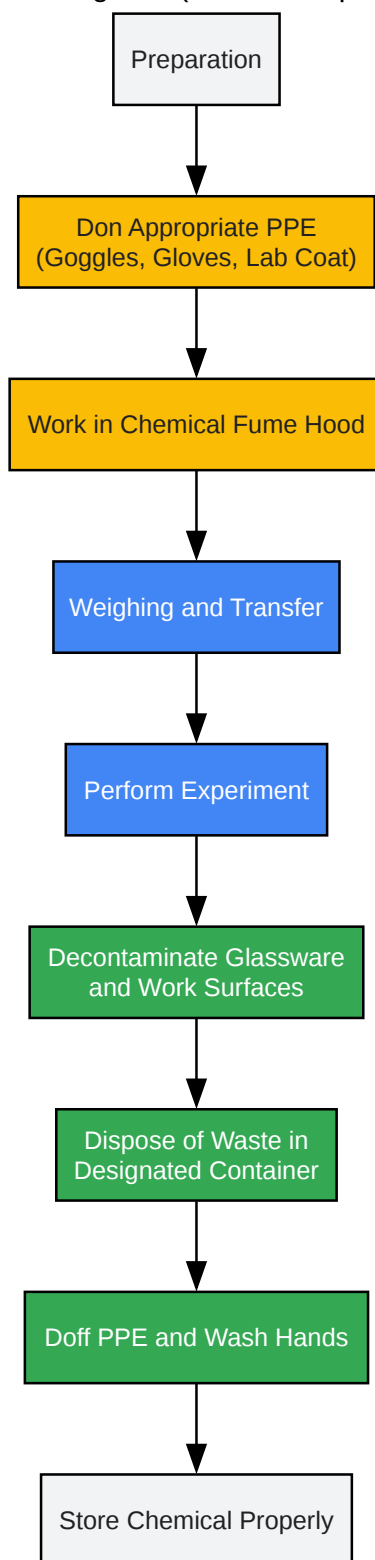
- Eye/Face Protection: Chemical splash goggles that meet ANSI Z87.1 or European Standard EN166 are required.[\[6\]](#)[\[7\]](#)[\[9\]](#) A face shield should be worn in addition to goggles when there is a risk of splashing.[\[7\]](#)
- Hand Protection: Chemical-resistant gloves (e.g., Nitrile or Neoprene) are mandatory.[\[7\]](#) Gloves must be inspected before use and disposed of immediately after contamination.
- Body Protection: A flame-resistant lab coat, fully buttoned, is required.[\[7\]](#) For larger quantities, chemical-resistant overalls may be necessary.[\[8\]](#)
- Respiratory Protection: If engineering controls are insufficient or during emergency situations, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and dusts should be used.[\[7\]](#)[\[10\]](#)
- Footwear: Closed-toe, closed-heel shoes must be worn at all times in the laboratory.[\[7\]](#)

3.3 General Handling Protocol

- Before starting work, ensure all required PPE is correctly worn.
- Wash hands thoroughly after handling the chemical.
- Avoid contact with skin, eyes, and clothing.[\[9\]](#)[\[11\]](#)
- Do not breathe dust.[\[9\]](#)
- Avoid eating, drinking, or smoking in the laboratory.[\[6\]](#)[\[10\]](#)
- Keep the container tightly closed when not in use.

- Decontaminate all surfaces and equipment that may have come into contact with the chemical after use.^[7]

Workflow for Safe Handling of 1-(6-Bromonaphthalen-2-yl)ethanone



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Caption: General workflow for handling the chemical safely.

Section 4: Storage and Disposal

4.1 Storage Protocol

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[10][12]
- Store at ambient room temperature.[1]
- Keep away from heat, sparks, open flames, and other sources of ignition.[9]
- Incompatible Materials: Strong oxidizing agents, strong bases, and acids.[9][11][13]

4.2 Disposal Protocol

- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[9][10]
- Do not allow the product to enter drains.

Section 5: Emergency Procedures

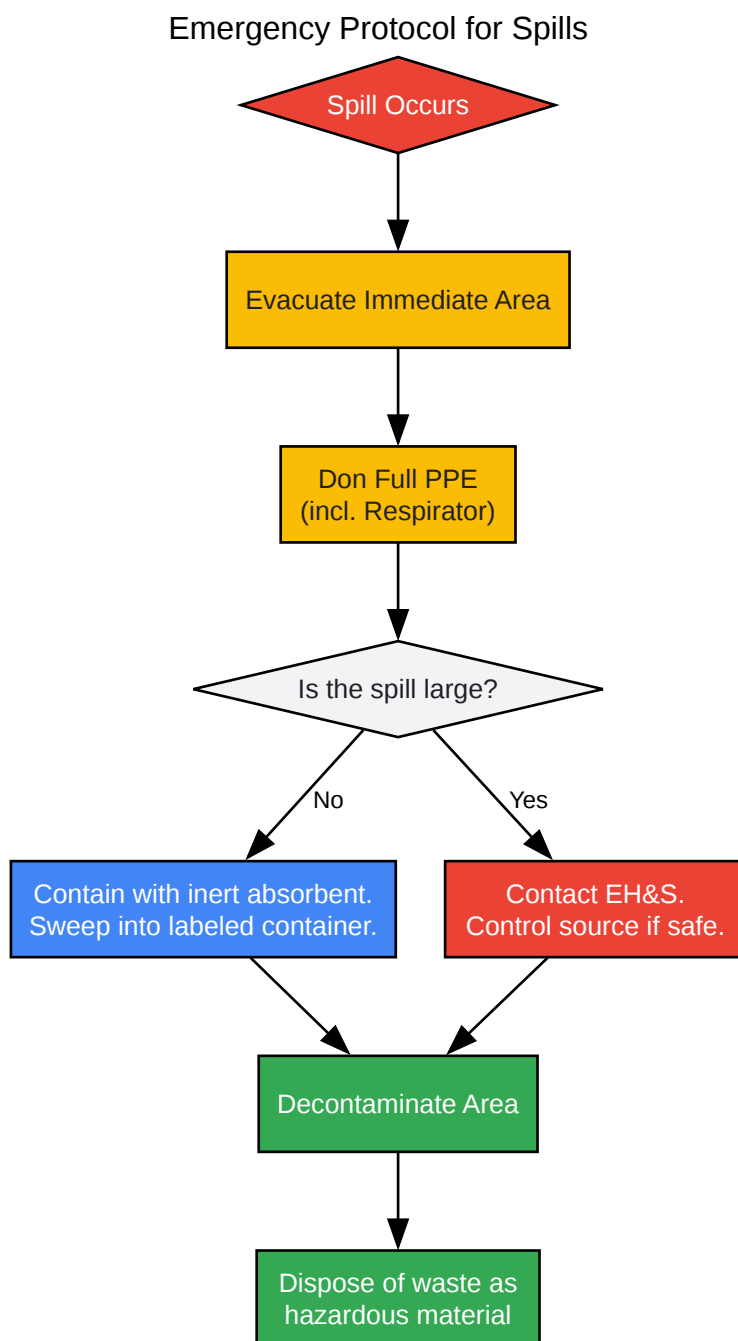
5.1 First-Aid Measures

- General Advice: If symptoms persist, seek immediate medical attention and show the Safety Data Sheet (SDS) to the doctor.[10]
- Inhalation: Remove the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, provide oxygen. Get medical attention.[9][12]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. If skin irritation occurs, get medical advice.
[9][12]

- Eye Contact: Rinse cautiously with water for several minutes (at least 15 minutes), also under the eyelids. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[9][12]
- Ingestion: Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterward. Call a poison center or doctor if you feel unwell.[9][10][12]

5.2 Accidental Release Measures (Spills)

- Personal Precautions: Evacuate the area. Wear appropriate PPE, including respiratory protection. Avoid breathing dust and prevent contact with the substance.[7][10]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[14]
- Containment and Cleanup: Sweep up the spilled solid material and shovel it into a suitable, closed container for disposal.[9][10] Avoid generating dust. Clean the affected area thoroughly.



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Caption: Decision tree for spill response procedures.

5.3 Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[10]

- Hazardous Combustion Products: During a fire, hazardous combustion products such as carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen halides (e.g., hydrogen bromide) may be formed.[9][12]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[9][10]

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